

Part 1: Executive Summary & Stereochemical Criticality

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Compound of Interest

Compound Name: AEW-541 HCl

CAS No.: 1618643-96-1

Cat. No.: B605201

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Compound Overview AEW-541 (NVP-AEW541) is a pyrrolo[2,3-d]pyrimidine derivative designed as a potent, selective, small-molecule inhibitor of the Insulin-like Growth Factor 1 Receptor (IGF-1R) tyrosine kinase.^{[1][2][3]} It is a landmark compound in oncology research, used to dissect the role of IGF-1R signaling in tumor cell survival, proliferation, and metastasis.

Critical Stereochemical Distinction Researchers must exercise extreme precision regarding the stereochemistry of this compound.

- **Standard Bioactive Form (NVP-AEW541):** The widely cited biological data (IC50 ~86 nM) refers to the cis-isomer (CAS 475489-16-8).
- **CAS 1618643-96-1 Specification:** This CAS number explicitly identifies the trans-isomer hydrochloride salt.

While the mechanism of action described in this guide applies to the AEW-541 pharmacophore, the trans-isomer (1618643-96-1) is structurally distinct from the standard clinical candidate. It is often used as a stereochemical control or in structure-activity relationship (SAR) studies. Users

possessing CAS 1618643-96-1 should verify if their experimental design requires the cis-active drug or the trans-isomer.

Part 2: Chemical & Physical Specifications

The following specifications apply strictly to the material identified by CAS 1618643-96-1.

Property	Specification
Chemical Name	trans-7-(3-Aminomethyl-cyclobutyl)-5-(3-benzyloxy-phenyl)-7H-pyrrolo[2,3-d]-pyrimidin-4-ylamine hydrochloride
CAS Number	1618643-96-1
Salt Form	Hydrochloride (typically Dihydrochloride, 2HCl)
Molecular Formula	$C_{27}H_{29}N_5O$ [1][2][4][5][6][7] · xHCl (Ref: $C_{27}H_{31}Cl_2N_5O$ for 2HCl)
Molecular Weight	~512.48 g/mol (based on 2HCl salt); Free base MW: 439.55 g/mol
Appearance	White to off-white solid powder
Solubility	DMSO: Soluble (≥ 50 mg/mL)Water: Insoluble / Low solubilityEthanol: Low solubility
Storage	Powder: -20°C (3 years)In Solvent (DMSO): -80°C (6 months); avoid freeze-thaw cycles

Part 3: Mechanistic Profile (IGF-1R Signaling)

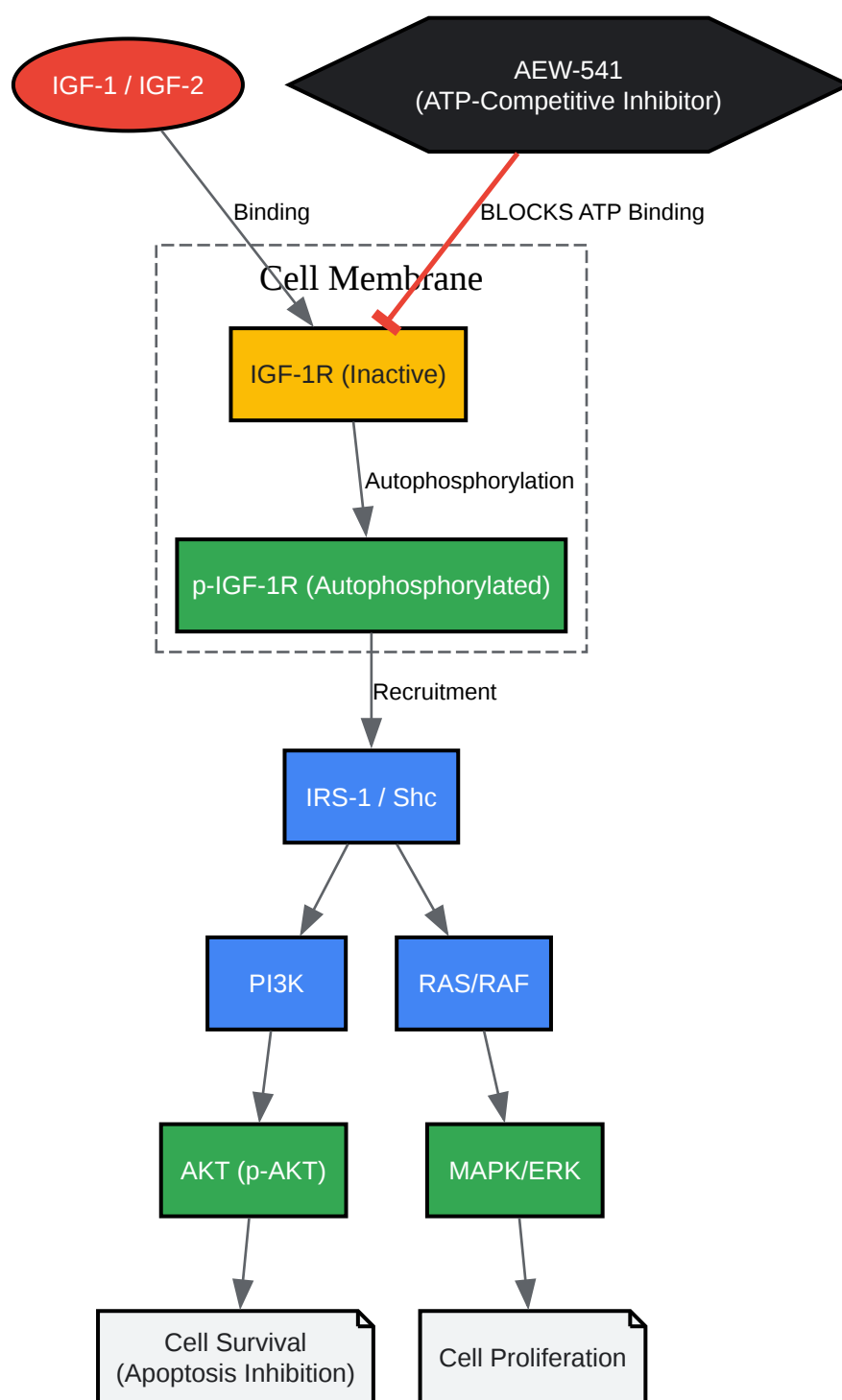
Mechanism of Action AEW-541 functions as an ATP-competitive inhibitor of the IGF-1R kinase domain.[1] Upon binding, it prevents the autophosphorylation of the receptor's tyrosine residues (Tyr1131, Tyr1135, Tyr1136). This blockade severs the link between extracellular ligand binding (IGF-1/IGF-2) and downstream signal transduction.

Selectivity Profile (Reference: Cis-Isomer)

- IGF-1R (Cellular): IC₅₀ = 0.086 μ M[2][3]

- Insulin Receptor (InsR): IC₅₀ = 2.3 μ M (27-fold selectivity)
- Off-Targets: Minimal activity against HER1, PDGFR, c-Kit, Bcr-Abl (> 5 μ M).

Signaling Pathway Diagram The diagram below illustrates the specific inhibition point of AEW-541 within the IGF-1R cascade, preventing the activation of the PI3K/Akt (survival) and MAPK/ERK (proliferation) pathways.



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Caption: Figure 1. Mechanism of Action. AEW-541 competitively inhibits ATP binding to IGF-1R, preventing autophosphorylation and downstream PI3K/MAPK signaling.

Part 4: Experimental Application Guide

Reconstitution & Handling

- Solvent: Dimethyl Sulfoxide (DMSO) is the preferred solvent.
- Stock Preparation (10 mM):
 - Weigh 5.12 mg of **AEW-541 HCl** (MW ~512.48).
 - Dissolve in 1.0 mL of anhydrous DMSO.
 - Vortex until completely clear.
- Aqueous Dilution: Do not store aqueous solutions. Dilute the DMSO stock into culture medium or buffer immediately prior to use. Ensure final DMSO concentration is < 0.5% to avoid solvent toxicity.

In Vitro Viability Assay Protocol

Objective: Determine IC₅₀ of AEW-541 in IGF-1R dependent cell lines (e.g., MCF-7, SK-N-MC).

Workflow Diagram



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Caption: Figure 2. Standardized workflow for determining IC₅₀ values using colorimetric or luminescent viability assays.

Step-by-Step Methodology:

- Seeding: Plate cells (3,000–5,000 cells/well) in 100 µL complete medium. Incubate 24h at 37°C.

- Starvation (Optional but Recommended): For mechanistic specificity, replace medium with low-serum (0.5% FBS) medium 12h prior to treatment to sensitize cells to IGF-1 signaling.
- Treatment:
 - Prepare 2x serial dilutions of AEW-541 in medium (range: 1 nM to 10 μ M).
 - Add 100 μ L of drug solution to wells.
 - Include DMSO-only vehicle control.
- Stimulation: If testing inhibition of ligand-induced growth, add IGF-1 (50 ng/mL) 1 hour after drug addition.
- Readout: After 72h, add viability reagent (e.g., MTT, CellTiter-Glo). Measure absorbance/luminescence.
- Validation: Normalize to vehicle control (100%). Plot log(concentration) vs. % viability.

In Vivo Formulation (Reference for NVP-AEW541)

Note: Ensure the trans-isomer (1618643-96-1) is intended for in vivo use before proceeding, as pharmacokinetics may differ from the cis-isomer.

- Vehicle: 25 mM L-(+)-Tartaric acid in water.
- Preparation:
 - Dissolve AEW-541 powder in the tartaric acid solution.
 - Sonicate if necessary to achieve a clear solution or stable suspension.
- Dosing: Standard efficacy studies often use 20–50 mg/kg p.o. (oral gavage) twice daily (BID).

Part 5: References

- Garcia-Echeverria, C., et al. (2004). In vivo antitumor activity of NVP-AEW541-A novel, potent, and selective inhibitor of the IGF-IR kinase.[2][3] Cancer Cell.[5]

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